

Application Note: Synthesis, Chiral Resolution, and Analytical Quantification of (R)-(+)-Norverapamil

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Compound of Interest

Compound Name: (R)-(+)-Norverapamil
Hydrochloride
Cat. No.: B10752457

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Target Audience: Synthetic chemists, analytical scientists, and drug development professionals.
Objective: To provide a comprehensive, field-validated guide on the synthesis, enantioselective purification, and analytical quantification of (R)-(+)-norverapamil, emphasizing mechanistic causality and rigorous quality control.

Introduction & Pharmacological Rationale

Verapamil is a well-known calcium channel blocker administered as a racemic mixture. However, its clinical utility as a P-glycoprotein (P-gp) inhibitor for reversing multidrug resistance (MDR) in oncology and infectious diseases (e.g., tuberculosis) is fundamentally limited by its dose-dependent cardiotoxicity[1].

(R)-(+)-Norverapamil, the N-demethylated major metabolite of the (R)-enantiomer, presents a highly optimized pharmacological profile. It retains the potent P-gp efflux pump inhibition necessary for MDR reversal but exhibits only ~20% of the cardiac activity of the parent compound[1][2]. Isolating this specific enantiomer requires precise synthetic deconstruction and advanced chiral chromatography.

Mechanistic Pathways & Workflows

To obtain enantiopure (R)-(+)-norverapamil, scientists must first synthesize racemic norverapamil via the selective N-demethylation of verapamil, followed by preparative chiral resolution.

N-Demethylation Strategies

Direct chemical synthesis of norverapamil de novo is inefficient. Instead, N-demethylation of commercially available verapamil is the standard approach.

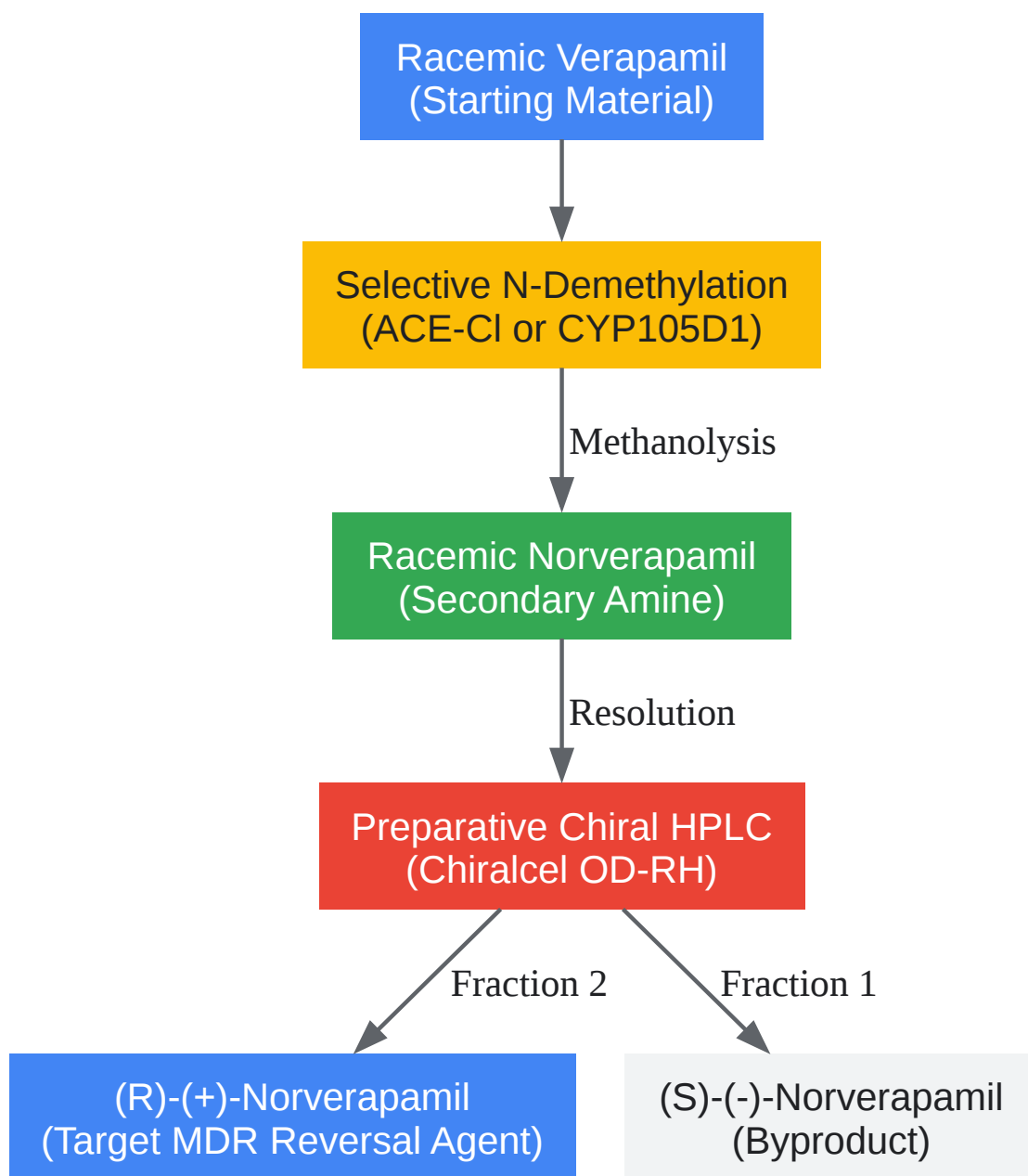
- **Chemical Route (Olofson's Reagent):** Standard ether cleavage reagents (e.g., BBr_3) are strictly incompatible due to the four methoxy groups on verapamil's aromatic rings. 1-Chloroethyl chloroformate (ACE-Cl) is utilized because it selectively attacks the tertiary amine to form a quaternary ammonium intermediate. This intermediate thermally decomposes into a carbamate, which is subsequently cleaved via methanolysis to yield the secondary amine without disrupting the ether linkages[3].
- **Biocatalytic Route:** For green chemistry applications, prokaryotic cytochrome P450 enzymes (specifically CYP105D1 from *Streptomyces griseus*) can execute a highly specific, one-step N-demethylation in aqueous conditions, bypassing the need for toxic halogenated solvents[2].

Enantioselective Resolution

Because norverapamil lacks strongly acidic or primary amine moieties, classical diastereomeric salt resolution is low-yielding. Preparative High-Performance Liquid Chromatography (HPLC) using cellulose-based chiral stationary phases (CSPs) is the definitive standard[4]. Reversed-phase conditions utilizing a Chiralcel OD-RH column (cellulose tris(3,5-dimethylphenylcarbamate)) provide exceptional chiral recognition via targeted hydrogen bonding and

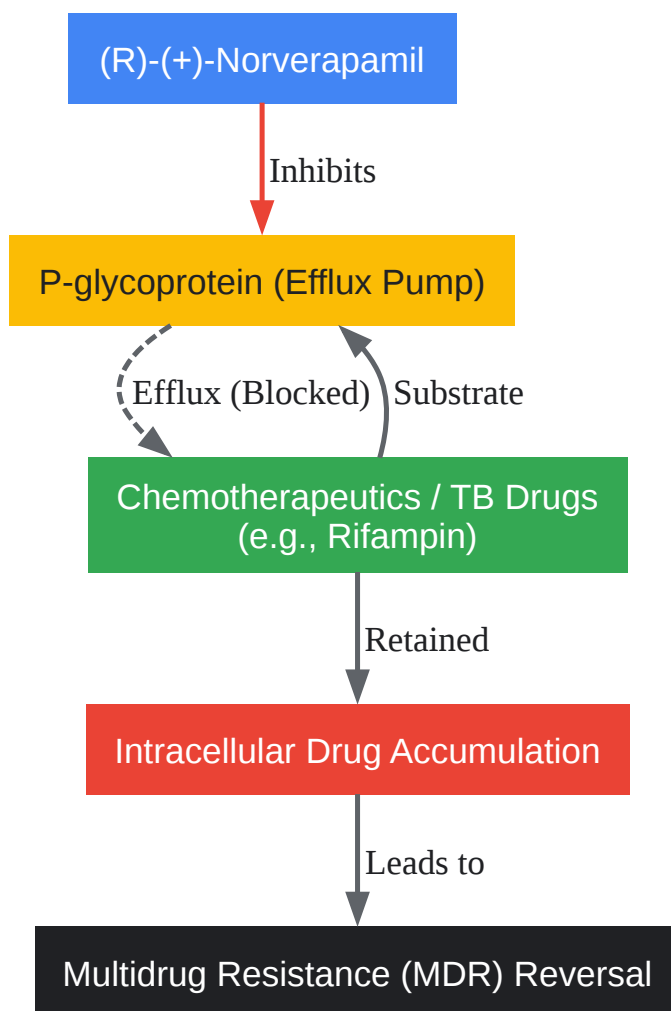
interactions[5].

Visualizations



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Workflow for the synthesis and chiral resolution of (R)-(+)-Norverapamil.



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Pharmacological rationale: (R)-(+)-Norverapamil inhibits P-gp, reversing MDR.

Quantitative Data Summaries

Table 1: Comparison of N-Demethylation Strategies for Norverapamil Synthesis[2][3]

Parameter	Chemical Method (ACE-Cl)	Biocatalytic Method (CYP105D1)
Reagent	1-Chloroethyl chloroformate	CYP105D1 (<i>Streptomyces griseus</i>)
Reaction Conditions	Aprotic solvent (e.g., 1,2-dichloroethane), 10–80°C	Aqueous buffer, mild physiological temp
Conversion Rate	High (>85% yield post-methanolysis)	Moderate (61.73% bioconversion)
Scalability	Excellent for industrial/preparative scale	Currently limited by enzyme expression levels
Selectivity	Chemoselective for tertiary amines	Highly specific N-demethylation

Table 2: Analytical Validation for Norverapamil Enantiomers in Human Plasma^[5] (Using Chiralcel OD-RH, Fluorescence Detection: Ex 280 nm / Em 315 nm)

Analyte	Concentration	Absolute Recovery (%)	Inter-day Precision (CV %)
(R)-Norverapamil	10 ng/mL	96.3	14.9
(R)-Norverapamil	250 ng/mL	107.0	5.8
(S)-Norverapamil	10 ng/mL	110.0	15.6
(S)-Norverapamil	250 ng/mL	124.0	4.3

Detailed Experimental Protocols

Protocol A: Chemical Synthesis of Racemic Norverapamil

Causality Note: This protocol utilizes the von Braun reaction modification (Olofson's reagent) to prevent the cleavage of the critical methoxy groups on the verapamil scaffold^[3].

- **Preparation of Free Base:** Dissolve Verapamil HCl (10.0 g) in 100 mL of distilled water. Basify to pH 10 using 1M NaOH. Extract the aqueous layer with dichloromethane (DCM) (3 × 50 mL). Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield verapamil free base.
- **Quaternary Ammonium Salt Formation:** Dissolve the verapamil free base in 100 mL of anhydrous 1,2-dichloroethane (DCE) under an inert argon atmosphere. Cool the reaction flask to 0°C.
- **ACE-Cl Addition:** Dropwise, add 1-chloroethyl chloroformate (ACE-Cl) in a 1:3 molar ratio (verapamil:ACE-Cl).
- **Thermal Decomposition:** Heat the mixture to reflux (approx. 80°C) for 2 hours. Monitor the disappearance of the starting material via TLC (DCM:MeOH 9:1).
- **Methanolysis:** Evaporate the DCE under reduced pressure. Resuspend the resulting crude carbamate intermediate in 100 mL of anhydrous methanol. Reflux for 1 hour to cleave the carbamate, yielding the hydrochloride salt of racemic norverapamil.
- **Purification:** Concentrate the methanol. Basify the residue with saturated NaHCO₃ and extract with DCM. Purify the crude racemic norverapamil via flash column chromatography (Silica gel, DCM:MeOH:NH₄OH 90:9:1).
 - **Validation Checkpoint:** Confirm product identity via LC-MS (Expected [M+H]⁺ = 441.3 m/z) and ¹H-NMR (absence of the N-methyl singlet at ~2.2 ppm).

Protocol B: Preparative Chiral HPLC Resolution of (R)-(+)-Norverapamil

Causality Note: Reversed-phase chiral chromatography is employed here. The hexafluorophosphate buffer acts as a chaotropic ion-pairing agent, suppressing peak tailing caused by secondary amine interactions with residual silanols on the stationary phase^{[4][5]}.

- **System Setup:** Equip a preparative HPLC system with a Chiralcel OD-RH column (e.g., 20 mm i.d. × 250 mm).

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of 30 mM ammonium hexafluorophosphate buffer and HPLC-grade acetonitrile in a 66:34 (v/v) ratio. Adjust the aqueous buffer to pH 4.6 using dilute phosphoric acid. Degas thoroughly.
- **Sample Preparation:** Dissolve racemic norverapamil in the mobile phase to a concentration of 20 mg/mL. Filter through a 0.45 µm PTFE syringe filter.
- **Chromatographic Run:**
 - Flow rate: 10.0 mL/min.
 - Temperature: Ambient (20–25°C).
 - Detection: UV at 280 nm.
- **Fraction Collection:** Inject 1.0 mL of the sample. Collect the two major peaks. (S)-(-)-Norverapamil typically elutes first under these specific reversed-phase conditions, followed by the target (R)-(+)-Norverapamil[5].
- **Recovery:** Pool the fractions containing the second peak. Remove acetonitrile under reduced pressure, basify the aqueous remainder, extract with ethyl acetate, dry, and evaporate to yield purified (R)-(+)-Norverapamil.
 - **Validation Checkpoint:** Assess enantiomeric excess (ee) using Protocol C. Target ee > 99%. Confirm absolute configuration via polarimetry (positive optical rotation).

Protocol C: Analytical LC-Fluorescence Quantification & QC

Causality Note: Fluorescence detection is chosen over UV to achieve a 10 ng/mL limit of detection, ensuring rigorous quality control and enabling downstream pharmacokinetic bioanalysis[5].

- **Column:** Analytical Chiralcel OD-RH (5 µm, 4.6 mm i.d. × 150 mm).
- **Mobile Phase:** 30 mM hexafluorophosphate / acetonitrile (66:34, v/v, pH 4.6). Isocratic elution at 1.0 mL/min.

- Detection: Fluorescence detector set to Excitation = 280 nm, Emission = 315 nm.
- Procedure: Inject 10 µL of the purified (R)-(+)-norverapamil sample (diluted to 1 µg/mL).
 - Validation Checkpoint: Calculate the peak area ratio of (R)-enantiomer to any trace (S)-enantiomer. The method should yield baseline resolution ($R_s > 1.5$) between the two enantiomers[5].

References

1.3 2.2 3.4 4.6 5.1 6.5

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